

# A Technical Guide to the Physicochemical Properties of Ternidazole Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ternidazole hydrochloride

Cat. No.: B118432

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the core physicochemical properties of **Ternidazole hydrochloride**, a 5-nitroimidazole antibiotic. The information herein is intended to support research, drug development, and formulation activities by providing key data and standardized experimental protocols.

## Core Physicochemical Properties

**Ternidazole hydrochloride** is a white to off-white solid powder.<sup>[1]</sup> Its fundamental physicochemical characteristics are crucial for understanding its behavior in biological systems and for the development of effective drug delivery systems.

## Chemical and Physical Identity

Property	Value	Source
Chemical Name	3-(2-methyl-5-nitro-1H-imidazol-1-yl)propan-1-ol hydrochloride	[1]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> ClN <sub>3</sub> O <sub>3</sub>	[1]
Molecular Weight	221.64 g/mol	[1]
Appearance	White to off-white solid powder	[1]
LogP	1.807	[1]
Melting Point	Data not available in the reviewed literature. For reference, the melting point of the related compound Tinidazole is 127-128 °C.	
pKa	Data not available in the reviewed literature.	

## Solubility Profile

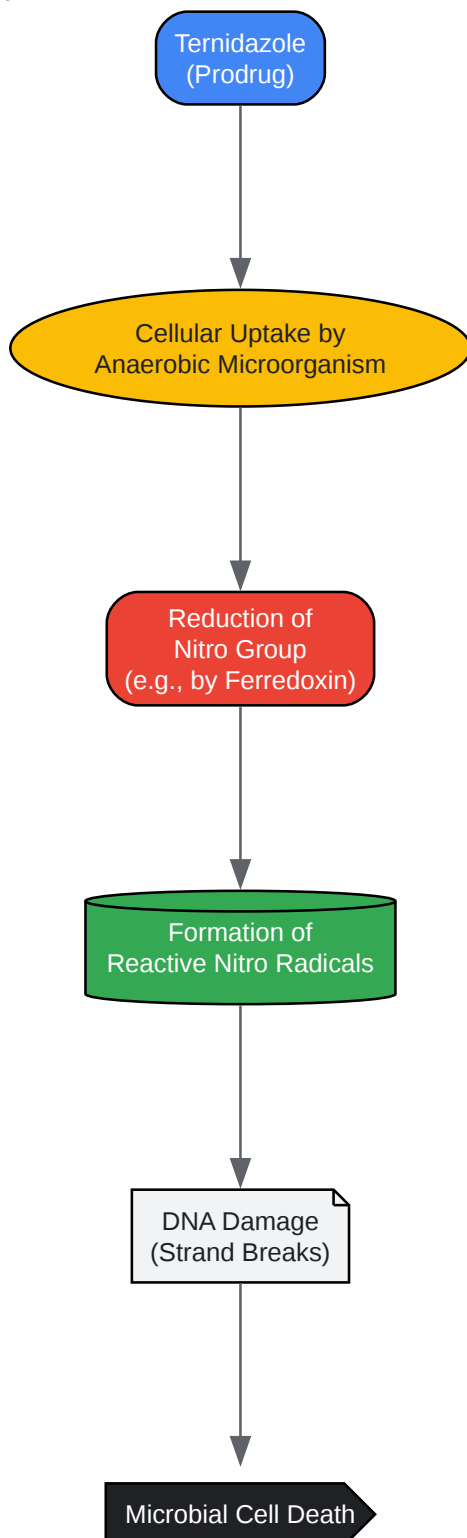
The solubility of **Ternidazole hydrochloride** has been determined in various solvent systems, which is critical for both in vitro and in vivo studies.

Solvent/System	Solubility	Source
DMSO	≥ 100 mg/mL (451.18 mM)	[1]
In Vivo Formulation 1		
10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	≥ 2.08 mg/mL (9.38 mM)	[1]
In Vivo Formulation 2		
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL (9.38 mM)	[1]
In Vivo Formulation 3		
10% DMSO + 90% Corn Oil	≥ 2.08 mg/mL (9.38 mM)	[1]

## Mechanism of Action: A Conceptual Overview

As a member of the 5-nitroimidazole class of antibiotics, the mechanism of action of Ternidazole is predicated on the reduction of its nitro group within anaerobic organisms. This process generates reactive nitro radicals that are cytotoxic, primarily through the induction of DNA damage, leading to microbial cell death. This mechanism is shared with other nitroimidazoles like metronidazole and tinidazole.[2][3]

## Conceptual Mechanism of Action of Ternidazole



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Conceptual pathway of Ternidazole's antimicrobial action.

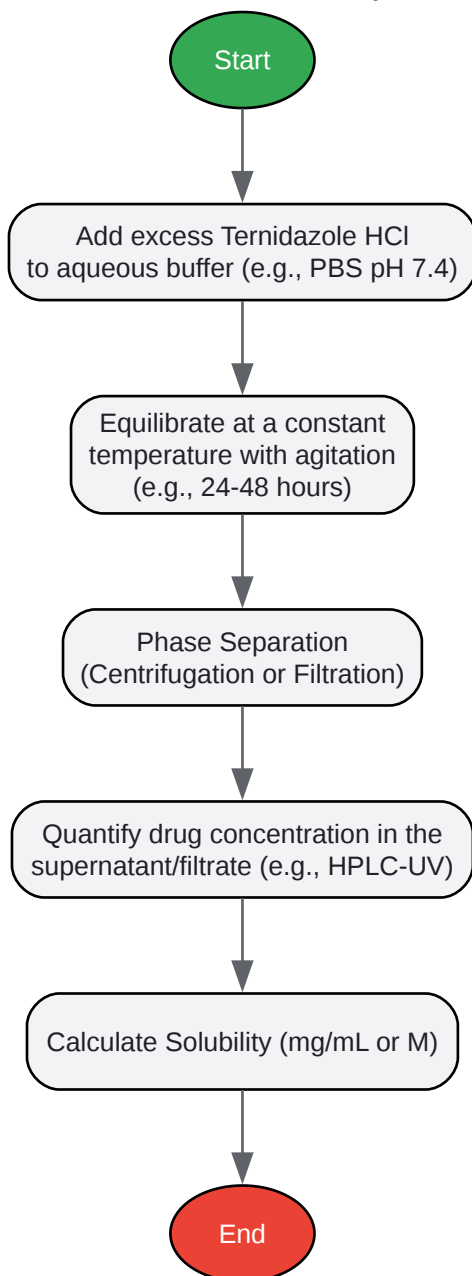
## Experimental Protocols

The following sections detail standardized methodologies for the determination of key physicochemical parameters of **Ternidazole hydrochloride**.

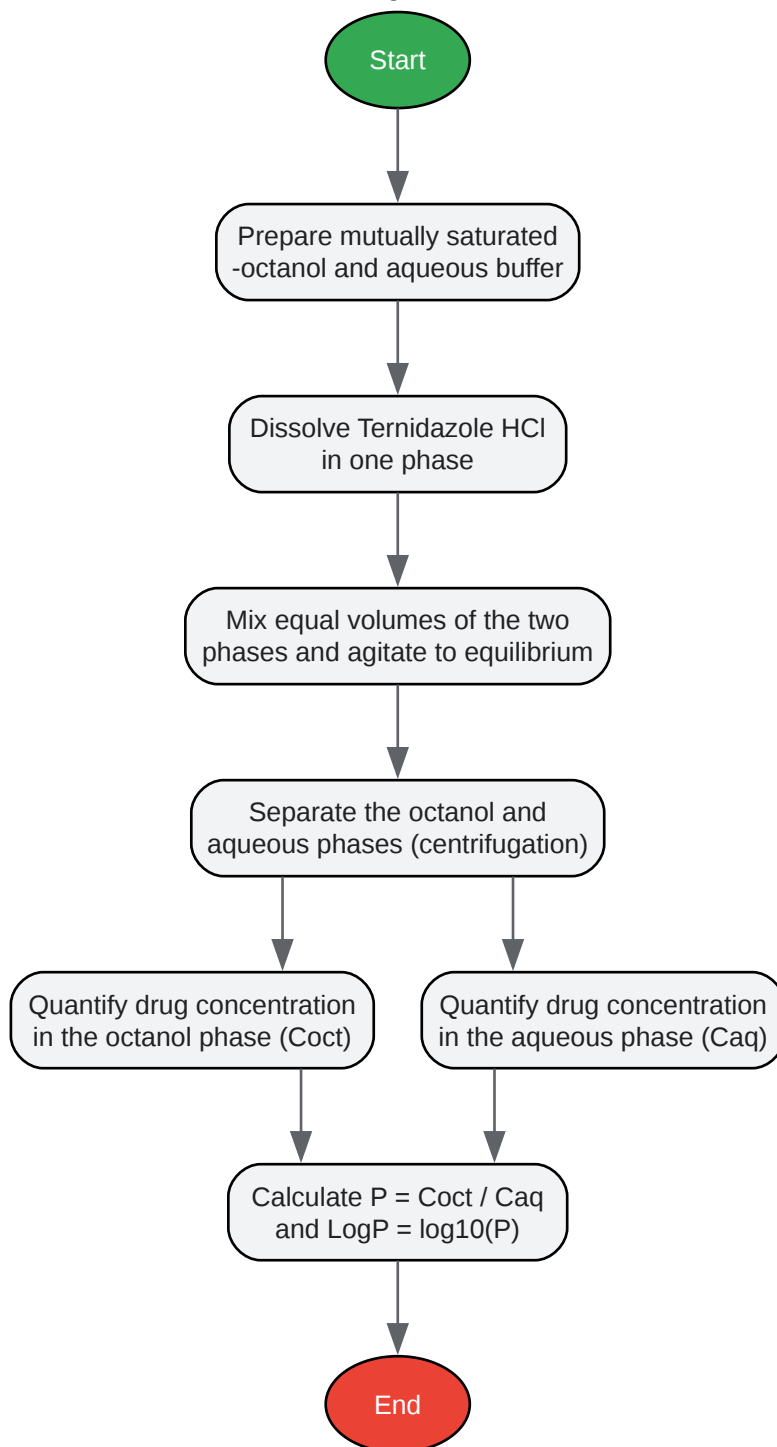
### Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the equilibrium solubility of a compound in an aqueous medium.

## Workflow for Shake-Flask Solubility Determination



## Workflow for LogP Determination

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## References

- 1. Ternidazole hydrochloride | Endogenous Metabolite | 70028-95-4 | Invivochem [invivochem.com]
- 2. Tinidazole | C<sub>8</sub>H<sub>13</sub>N<sub>3</sub>O<sub>4</sub>S | CID 5479 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Metronidazole | C<sub>6</sub>H<sub>9</sub>N<sub>3</sub>O<sub>3</sub> | CID 4173 - PubChem [pubchem.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)